

Proper Disposal Procedures for Methyl 6-hydroxyhexanoate

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Compound of Interest

Compound Name: Methyl 6-hydroxyhexanoate

Cat. No.: B1587270

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This document provides essential safety and logistical information for the proper handling and disposal of **Methyl 6-hydroxyhexanoate**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe management of this chemical in a laboratory setting.

Safety and Handling Precautions

Methyl 6-hydroxyhexanoate is classified with the following hazards:

- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

Personal Protective Equipment (PPE): When handling **Methyl 6-hydroxyhexanoate**, it is imperative to use appropriate personal protective equipment. This includes:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[1]
- Skin Protection: Wear chemically resistant gloves and protective clothing to prevent skin contact.[1]
- Respiratory Protection: Use only in a well-ventilated area.[1][2] If inhalation of vapors or mists is a risk, a NIOSH/MSHA approved respirator should be used.[3]

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Avoid breathing fumes, mist, or vapors.[\[1\]](#)[\[2\]](#)
- Keep away from sources of ignition as vapors may form explosive mixtures with air.[\[3\]](#)

Quantitative Data

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₃	[4]
Molecular Weight	146.18 g/mol	[4]
CAS Number	4547-43-7	[1] [4]
Purity	≥95%	[4]
Physical Form	Liquid	
Storage Temperature	-20°C, sealed in a dry place	[4]

Spill and Emergency Procedures

Accidental Release: In the event of a spill, the following steps should be taken:

- Ensure adequate ventilation and remove all sources of ignition.[\[1\]](#)
- Wear appropriate personal protective equipment, including respiratory protection, gloves, and eye protection.[\[1\]](#)
- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#) Do not let the product enter drains, waterways, or soil.[\[1\]](#)
- Contain and clean up the spill. Absorb the spill with an inert material such as sand, earth, or vermiculite.[\[1\]](#)

- Collect the absorbed material into a suitable, labeled container for disposal.[1]

First Aid Measures:

- In case of skin contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[1] Seek medical attention if irritation occurs.[1][2]
- In case of eye contact: Immediately rinse cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1][2]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[1] If the person is not breathing, give artificial respiration. Seek medical attention.[1]
- If ingested: Do NOT induce vomiting.[1] Rinse the mouth with water and seek immediate medical attention.[1]

Disposal Protocol

The primary method for the disposal of **Methyl 6-hydroxyhexanoate** is through an approved waste disposal plant.[1][2] Adherence to local, regional, and national regulations is mandatory.

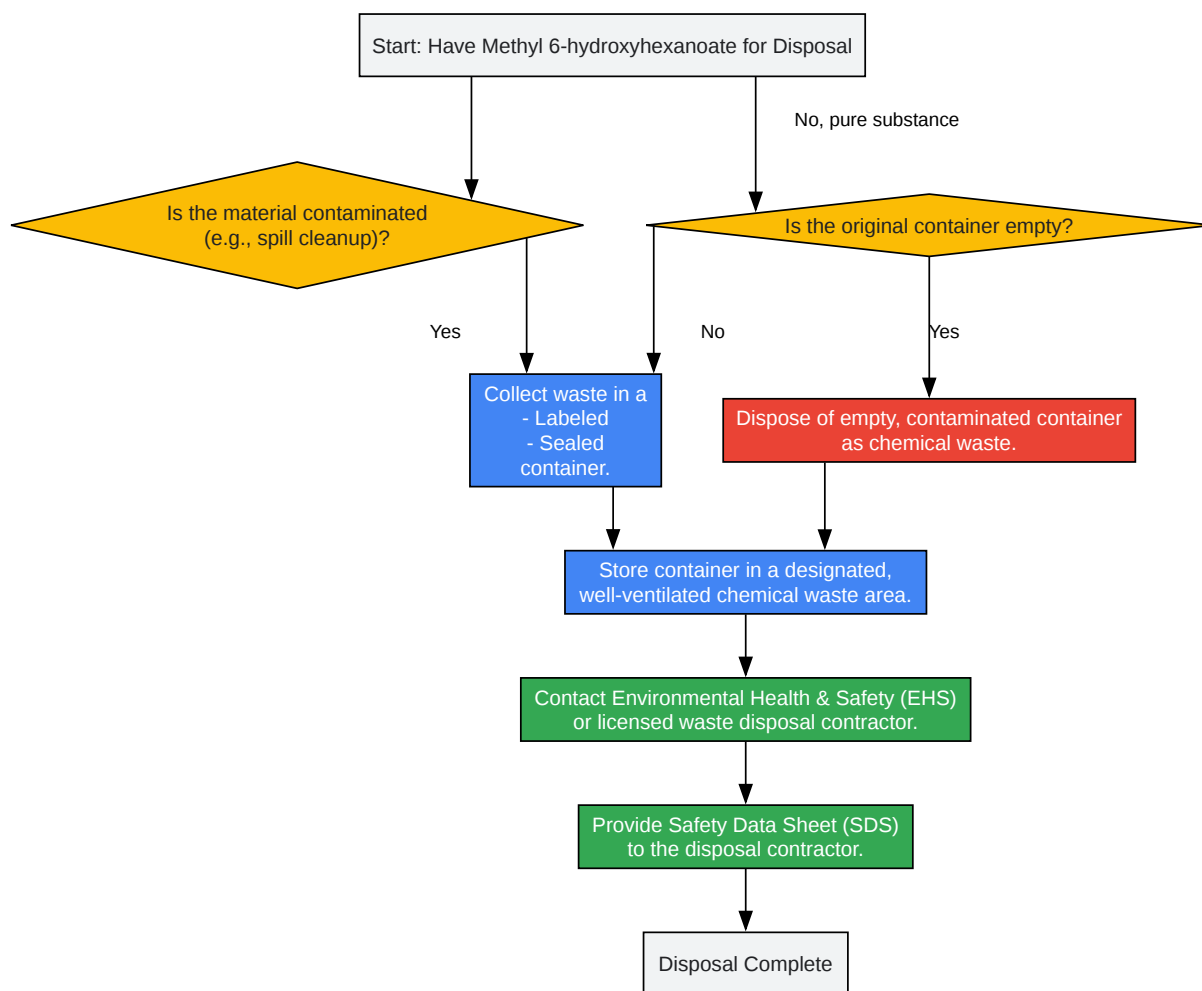
Step-by-Step Disposal Procedure:

- Segregation and Collection:
 - Collect waste **Methyl 6-hydroxyhexanoate** and any contaminated materials (e.g., absorbent materials from a spill) in a dedicated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- Storage of Waste:
 - Store the waste container in a well-ventilated and designated chemical waste storage area.[2]

- Keep the container tightly closed.^[1]^[2]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the waste contractor with the Safety Data Sheet (SDS) for **Methyl 6-hydroxyhexanoate**.
- Contaminated Packaging:
 - Dispose of contaminated packaging in the same manner as the unused product.

Environmental Precautions: It is crucial to prevent the release of **Methyl 6-hydroxyhexanoate** into the environment. Do not allow the product to enter drains, other waterways, or the soil.^[1]

Below is a diagram illustrating the decision-making process for the proper disposal of **Methyl 6-hydroxyhexanoate**.



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Caption: Disposal workflow for **Methyl 6-hydroxyhexanoate**.

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